

Personal protective equipment for handling Oxybenzone-d5

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Compound of Interest

Compound Name: Oxybenzone-d5

Cat. No.: B581888

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Essential Safety and Handling Guide for Oxybenzone-d5

This guide provides critical safety and logistical information for the handling and disposal of **Oxybenzone-d5**, tailored for researchers, scientists, and drug development professionals. Following these procedural steps is essential for ensuring laboratory safety and proper environmental stewardship.

Hazard Identification and Classification

Oxybenzone-d5, the deuterated form of Oxybenzone, presents several hazards that necessitate careful handling. While not classified as a carcinogen by IARC, NTP, or OSHA, it is associated with skin, eye, and respiratory irritation and is notably toxic to aquatic life.^{[1][2][3]}

Hazard Classification	GHS Pictogram	Statement
Skin Irritation	GHS07	H315: Causes skin irritation.[2] [3]
Eye Irritation	GHS07	H319: Causes serious eye irritation.[2][3]
Specific target organ toxicity	GHS07	H335: May cause respiratory irritation.[2][3]
Hazardous to the aquatic environment	GHS09	H400: Very toxic to aquatic life. [1][4]
Hazardous to the aquatic environment	GHS09	H411: Toxic to aquatic life with long lasting effects.[1][4]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure. The following table outlines the minimum PPE requirements for handling **Oxybenzone-d5**.

Situation	Required Personal Protective Equipment
Routine Handling (weighing, preparing solutions)	- Eye/Face Protection: Safety glasses with side-shields or goggles, approved under NIOSH (US) or EN 166 (EU) standards. [1] - Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber). - Body Protection: Laboratory coat.
Generating Dust or Aerosols	- Respiratory Protection: NIOSH-approved P1 filter respirator. [1] - Eye/Face Protection: Safety goggles. - Hand Protection: Chemical-resistant gloves. - Body Protection: Laboratory coat.
Spill Cleanup	- Respiratory Protection: NIOSH-approved P1 filter respirator. [1] - Eye/Face Protection: Safety goggles or a face shield. - Hand Protection: Heavy-duty chemical-resistant gloves. - Body Protection: Chemical-resistant apron or coveralls.
Fire Emergency	- Self-contained breathing apparatus (SCBA) and full protective clothing. [4] [5]

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for minimizing risks and environmental impact.

Experimental Protocol: Safe Handling of Oxybenzone-d5

- Preparation and Engineering Controls:
 - Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid powder or creating solutions.[\[3\]](#)
 - Ensure an eyewash station and safety shower are readily accessible.
 - Designate a specific area for handling **Oxybenzone-d5** to prevent cross-contamination.

- Donning PPE:
 - Before handling the compound, put on all required PPE as detailed in the table above.
- Handling the Compound:
 - Avoid the formation of dust and aerosols.[\[5\]](#)
 - When weighing, use a balance with a draft shield or conduct the operation within a fume hood.
 - For creating solutions, add the solid to the solvent slowly to prevent splashing.
- Storage:
 - Store **Oxybenzone-d5** in a tightly sealed, properly labeled container.[\[1\]](#)[\[3\]](#)
 - Keep in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents, bases, acid chlorides, and acid anhydrides.[\[3\]](#)[\[4\]](#)
 - Given that the compound may be hygroscopic and moisture-sensitive, consider storage in a desiccator.[\[3\]](#)[\[5\]](#)
- Post-Handling:
 - Thoroughly wash hands with soap and water after handling.[\[1\]](#)
 - Clean the work area to remove any residual contamination.
 - Remove and properly dispose of or decontaminate PPE.

Spill Management Protocol

- Immediate Actions:
 - Evacuate non-essential personnel from the spill area.
 - Ensure the area is well-ventilated.

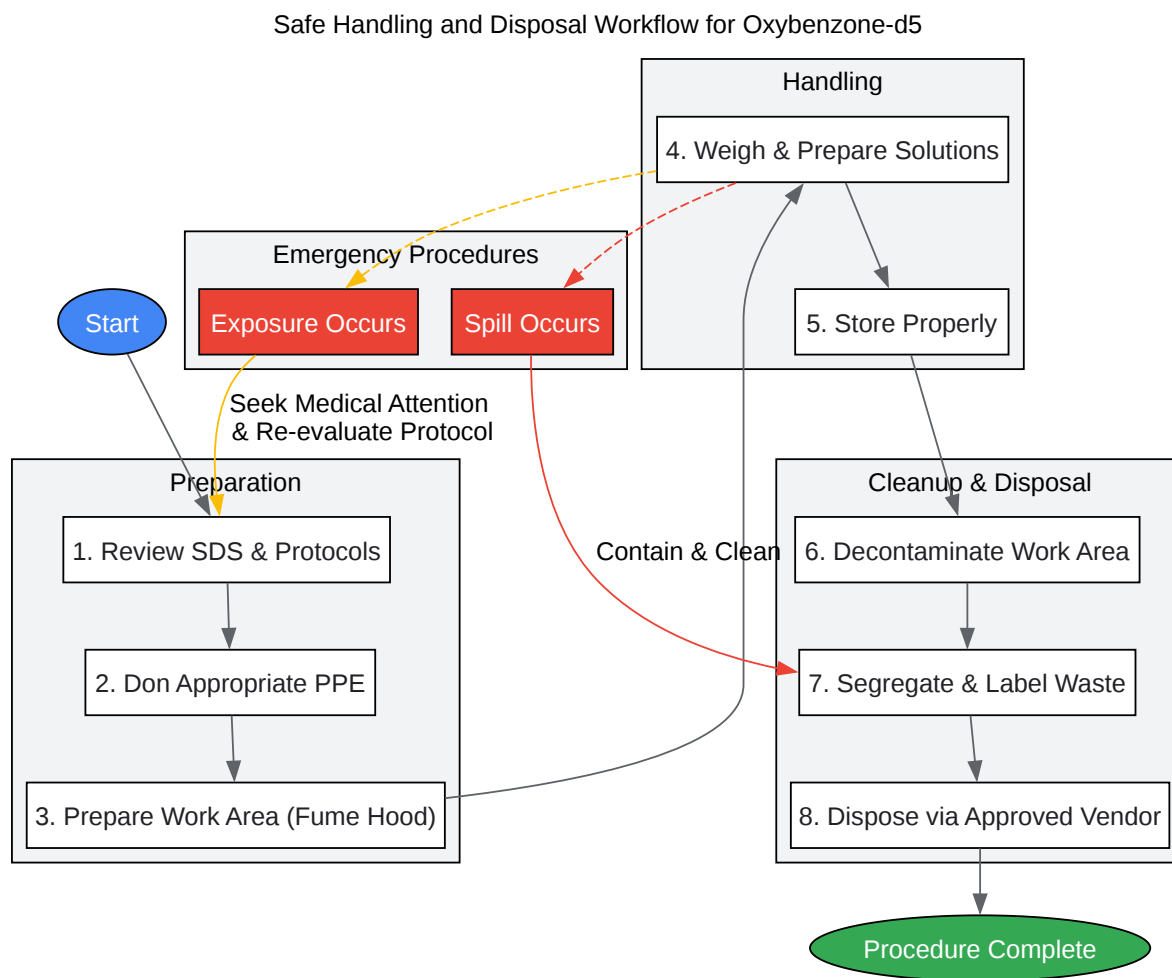
- Don the appropriate PPE for spill cleanup.
- Containment and Cleanup:
 - For solid spills, carefully sweep or scoop up the material, avoiding dust generation.[5]
Dampening the solid with 60-70% ethanol may be an option to reduce dust.[6]
 - Place the spilled material into a sealed, labeled container for disposal.[3][5]
 - Clean the spill area with a suitable solvent (e.g., ethanol) and then with soap and water.
 - Collect all cleanup materials in a sealed container for proper disposal.
- Reporting:
 - Report the spill to the laboratory supervisor or safety officer.

Disposal Plan

Oxybenzone-d5 is very toxic to aquatic life, and its disposal must be managed to prevent environmental release.[1]

- Waste Collection:
 - Collect all waste containing **Oxybenzone-d5**, including unused product, contaminated consumables (e.g., gloves, wipes), and spill cleanup materials, in a dedicated, sealed, and clearly labeled hazardous waste container.
 - Do not dispose of **Oxybenzone-d5** down the drain.[1][5]
- Waste Disposal:
 - Dispose of the waste through an approved hazardous waste disposal facility.[1]
 - The recommended disposal method is to dissolve the compound in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[5]
 - Follow all local, state, and federal regulations for hazardous waste disposal.

Workflow for Handling and Disposal of Oxybenzone-d5



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Caption: Workflow for the safe handling and disposal of **Oxybenzone-d5**.

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